

# An In-depth Technical Guide to N-(4-Bromophenyl)cyanoforamide

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## Compound of Interest

Compound Name:	N-(4-Bromophenyl)cyanoforamide
CAS No.:	73708-67-5
Cat. No.:	B15074831

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **N-(4-Bromophenyl)cyanoforamide** (CAS 73708-67-5), a molecule of interest in synthetic and medicinal chemistry. Due to the limited publicly available experimental data on this specific compound, this document synthesizes information from authoritative sources on structurally related molecules and relevant chemical principles to offer predictive insights into its properties, synthesis, and potential applications.

## Core Molecular Attributes

**N-(4-Bromophenyl)cyanoforamide** is an aromatic organic compound featuring a bromophenyl group linked to a cyanoforamide moiety. This unique combination of functional groups suggests a range of chemical reactivity and potential for use as a building block in the synthesis of more complex molecules.

## Physicochemical and Structural Data

A summary of the known and predicted properties of **N-(4-Bromophenyl)cyanofornamide** is presented in the table below.

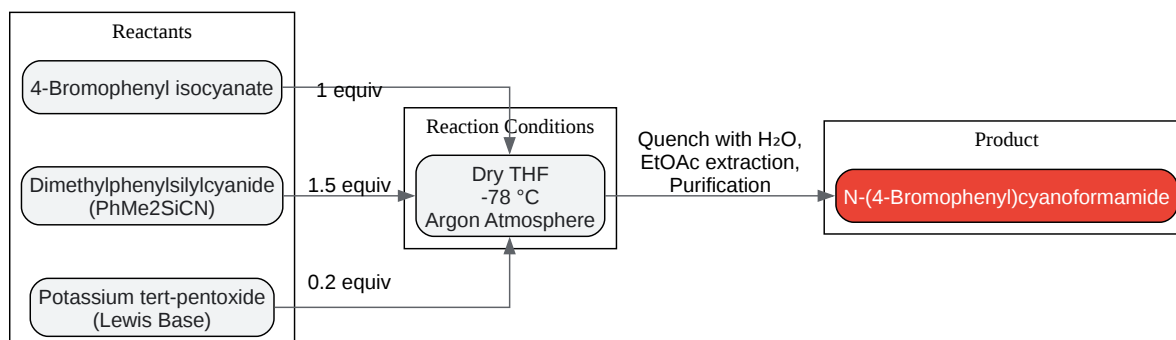
Property	Value	Source
CAS Number	73708-67-5	
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrN <sub>2</sub> O	[1]
Molecular Weight	225.05 g/mol	
Monoisotopic Mass	223.95853 Da	[1]
SMILES	<chem>C1=CC(=CC=C1NC(=O)C#N)Br</chem>	[1]
InChI	InChI=1S/C8H5BrN2O/c9-6-1-3-7(4-2-6)11-8(12)5-10/h1-4H,(H,11,12)	[1]
Predicted XlogP	2.4	[1]

## Synthesis and Methodology

While a specific, experimentally validated synthesis for **N-(4-Bromophenyl)cyanofornamide** is not readily available in the literature, a plausible and efficient synthetic route can be devised based on established methods for the preparation of cyanofornamides. The most direct approach involves the reaction of an isocyanate with a cyanide source.[2]

### Proposed Synthetic Pathway: Cyanide Addition to Isocyanate

The chemoselective addition of a cyanide anion to an isocyanate is a direct method for forming cyanofornamides.[2] This reaction typically requires the activation of a cyanide donor and is performed under anhydrous conditions at low temperatures to control reactivity and minimize side reactions.



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Caption: Proposed synthesis of **N-(4-Bromophenyl)cyanofornamide**.

## Experimental Protocol

The following is a detailed, step-by-step methodology adapted from a general procedure for the synthesis of cyanofornamides.[2]

- Preparation: To a stirred solution of 4-bromophenyl isocyanate (1 equivalent) in dry tetrahydrofuran (THF) cooled to -78 °C, add dimethylphenylsilylcyanide (1.5 equivalents) dropwise under an argon atmosphere.
- Initiation: Following the addition of the cyanide source, add a solution of potassium tert-pentoxide in cyclohexane (0.2 equivalents) dropwise.
- Reaction: Stir the reaction mixture for 1 minute at -78 °C after the complete addition of the base.
- Quenching and Extraction: Quench the reaction with water and extract the aqueous layer with ethyl acetate.

- **Workup:** Wash the combined organic layers with saturated aqueous sodium chloride, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the resulting crude product by column chromatography to yield **N-(4-Bromophenyl)cyanamide**.

## Predicted Spectral Properties

The structural features of **N-(4-Bromophenyl)cyanamide** allow for the prediction of its key spectral characteristics, which are crucial for its identification and characterization.

### Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for the N-H, C=O, and C≡N functional groups.

Functional Group	Approximate Wavenumber (cm <sup>-1</sup> )	Key Features
N-H Stretch	3300-3500	Sharp or broad peak
C≡N Stretch (Nitrile)	2100-2260	Sharp peak
C=O Stretch (Amide)	1650-1750	Strong, sharp peak

These predictions are based on typical IR absorption ranges for these functional groups.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR: The proton NMR spectrum is anticipated to show signals corresponding to the aromatic protons and the amide proton. The aromatic region will likely display a pattern characteristic of a 1,4-disubstituted benzene ring, appearing as two doublets.<sup>[3]</sup> The amide proton (N-H) is expected to appear as a broad singlet.

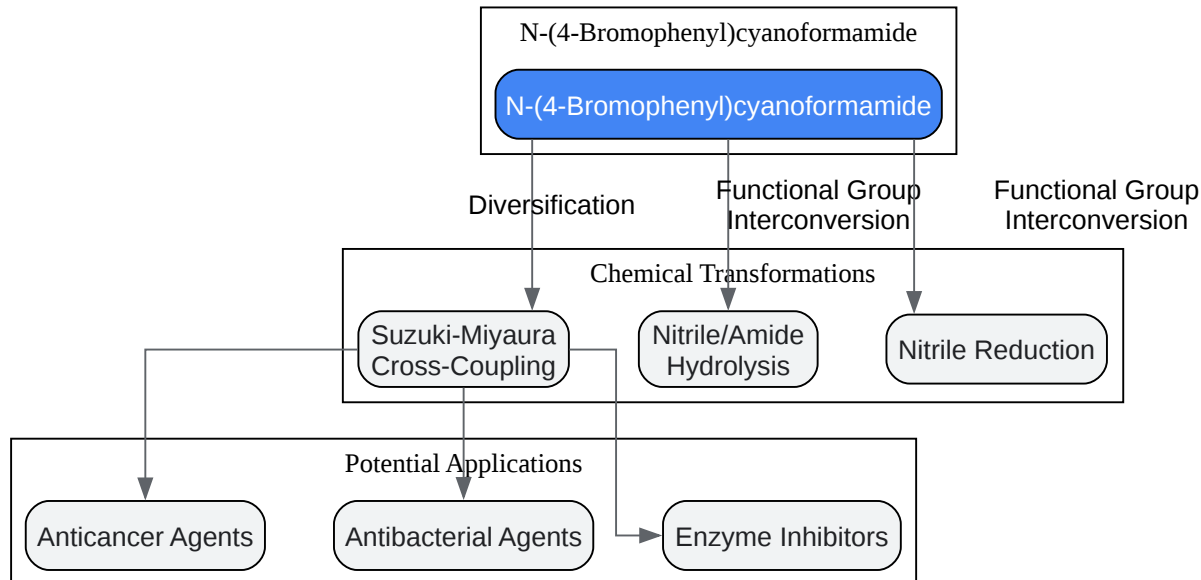
<sup>13</sup>C NMR: The carbon NMR spectrum will show distinct signals for the aromatic carbons, the carbonyl carbon of the amide, and the nitrile carbon.

# Reactivity and Potential Applications in Drug Discovery

The **N-(4-Bromophenyl)cyanoforamide** scaffold contains several reactive sites and functionalities that make it an attractive starting material for the synthesis of novel compounds with potential biological activity.

## Chemical Reactivity

The cyanoforamide moiety can participate in various chemical transformations. The nitrile group can undergo hydrolysis to form a carboxylic acid or be reduced to an amine. The amide group can also be hydrolyzed under acidic or basic conditions. The bromine atom on the phenyl ring is a key functional group for cross-coupling reactions, such as the Suzuki-Miyaura reaction, which allows for the introduction of various aryl or heteroaryl groups.[4][5]



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## Sources

- 1. PubChemLite - N-(4-bromophenyl)cyanofornamide (C<sub>8</sub>H<sub>5</sub>BrN<sub>2</sub>O) [[pubchemlite.lcsb.uni.lu](http://pubchemlite.lcsb.uni.lu)]
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